

An In-depth Technical Guide to the Physical and Chemical Properties of Methothrin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methothrin

Cat. No.: B1142013

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Methothrin**, a synthetic pyrethroid insecticide. The information is curated for professionals in research, science, and drug development, with a focus on delivering precise data and methodologies.

Chemical Identity and Nomenclature

Methothrin is a synthetic insecticide belonging to the pyrethroid class, valued for its efficacy in pest control.^[1] It is structurally a chrysanthemic acid ester.^{[1][2]}

- IUPAC Name: [4-(methoxymethyl)phenyl]methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate^{[1][3][4][5]}
- CAS Name: [4-(methoxymethyl)phenyl]methyl 2,2-dimethyl-3-(2-methyl-1-propen-1-yl)cyclopropanecarboxylate^[4]
- CAS Registry Number: 34388-29-9^{[2][4][6]}
- Synonyms: 4-(methoxymethyl)benzyl chrysanthemummonocarboxylate, MB pyrethroid, Methothryn^{[5][6][7]}

Physicochemical Properties

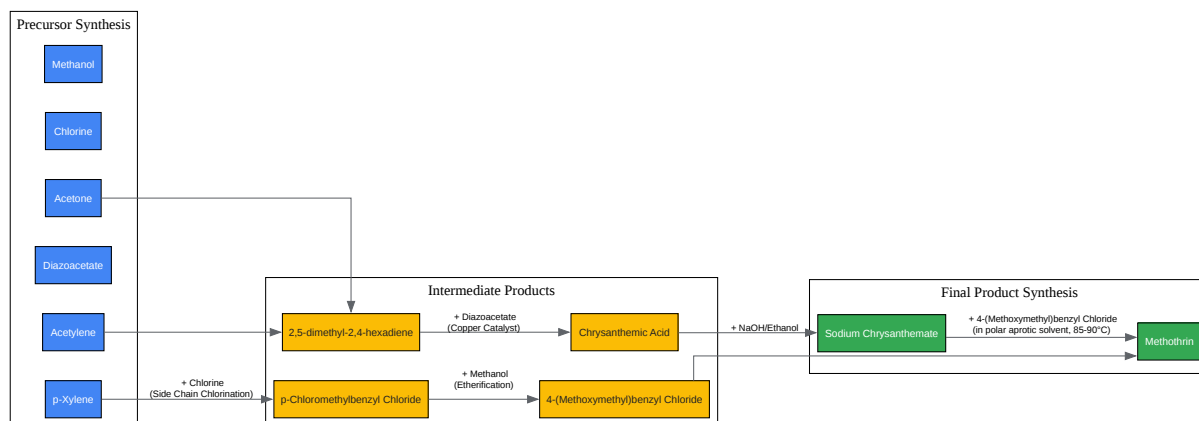
The following table summarizes the key physical and chemical properties of **Methothrin**.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₆ O ₃	[1][2][3][4][6]
Molecular Weight	302.41 g/mol	[1][2][3][5]
Boiling Point	369.639 °C at 760 mmHg	[3][6]
Density	1.075 g/cm ³	[3][6]
Flash Point	154.79 °C	[6]
Refractive Index	1.501	[6]
Topological Polar Surface Area	35.5 Å ²	[5][6]
XLogP3	4.1 - 5.1	[5][6]
Hydrogen Bond Acceptor Count	3	[6]
Rotatable Bond Count	7	[6]
Appearance	Neat	[2]

Solubility	While specific quantitative data is not readily available, as a pyrethroid with a significant hydrophobic structure, Methothrin is expected to be sparingly soluble in water but show higher solubility in organic solvents like acetone, ethanol, and DMSO.[8][9]
------------	--

Synthesis of Methothrin

The synthesis of **Methothrin** is a multi-step process that involves the preparation of chrysanthemic acid and 4-(methoxymethyl)benzyl chloride, followed by their reaction to form the final product.[6]



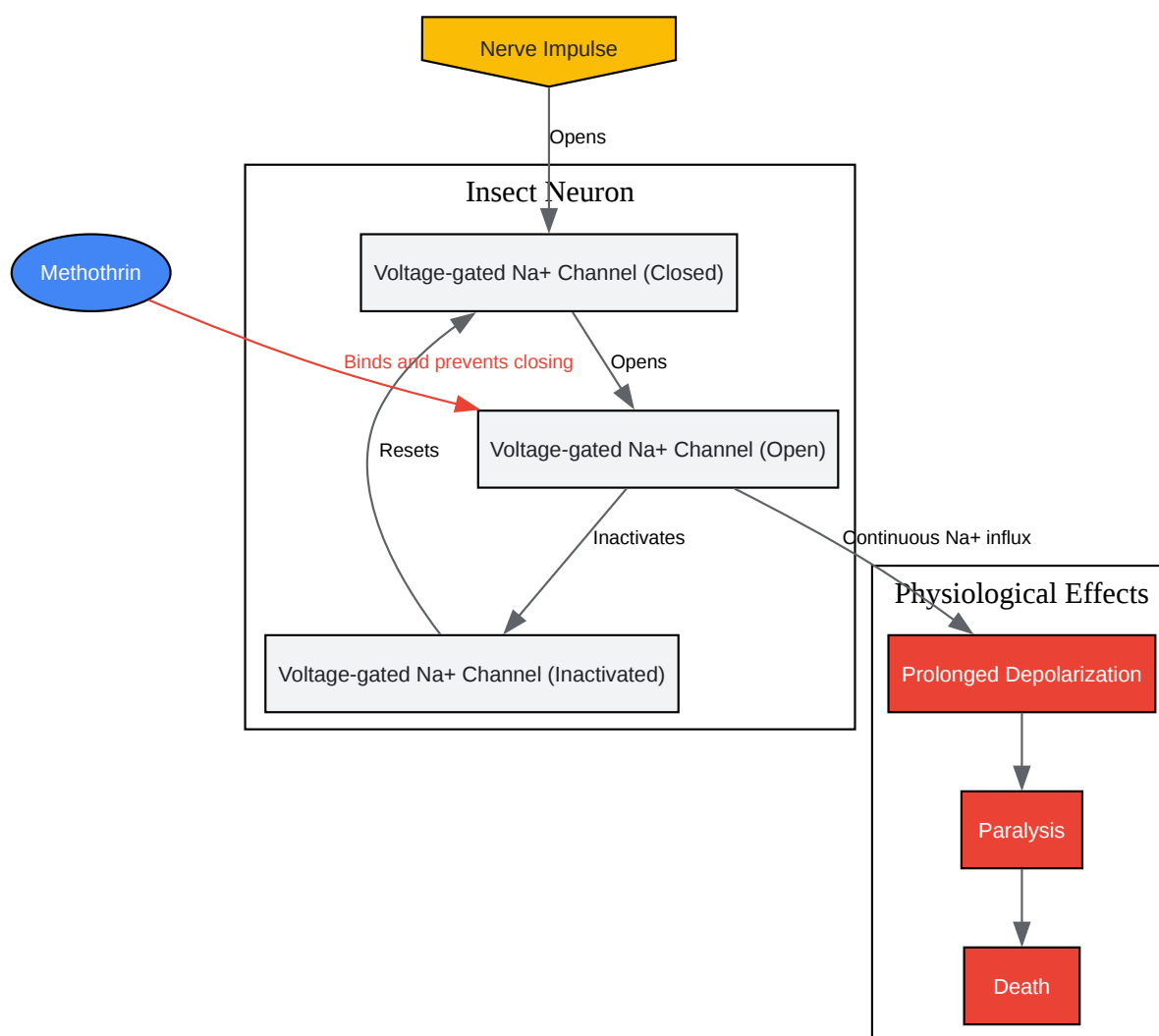
[Click to download full resolution via product page](#)

Diagram of the general synthesis pathway for **Methothrin**.

A detailed experimental protocol for the synthesis of **Methothrin** involves the reaction of sodium chrysanthemate with 4-(methoxymethyl)benzyl chloride in a polar aprotic solvent.[6] The process typically involves saponifying ethyl chrysanthemate with sodium hydroxide in ethanol, removing the solvents, and then reacting the resulting sodium chrysanthemate with 4-(methoxymethyl)benzyl chloride in the presence of a catalyst at 85-90°C for approximately 2 hours.[6] The final product is obtained after cooling, filtration of sodium chloride, and distillation under reduced pressure.[6]

Mechanism of Action

As a pyrethroid insecticide, **Methothrin**'s primary mechanism of action involves the disruption of the insect's nervous system.^[1] It specifically targets the voltage-gated sodium channels in neuronal membranes.^{[1][10]}



[Click to download full resolution via product page](#)

Mechanism of action of **Methothrin** on insect sodium channels.

Methothrin binds to the open state of the voltage-gated sodium channels, preventing them from closing in a timely manner.[10] This leads to a prolonged influx of sodium ions, causing a state of hyperexcitability and prolonged depolarization of the nerve membrane.[1][10] The continuous nerve impulses disrupt normal nerve function, leading to paralysis and ultimately the death of the insect.[1][10]

Experimental Protocols for Analysis

The determination of **Methothrin** in various matrices is crucial for research, quality control, and environmental monitoring. The most common analytical techniques are Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).

5.1. Gas Chromatography (GC)

A common method for the analysis of pyrethroids, including **Methothrin**, is capillary gas chromatography.

- **Sample Preparation:** For biological samples like urine and plasma, a solid-phase extraction (SPE) using Sep-Pak C18 cartridges can be employed for isolation and clean-up.[11] The samples are often mixed with 70% methanol before being applied to the cartridge, and the insecticides are eluted with chloroform.[11] For environmental samples, liquid-liquid extraction may be used.[12]
- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) or an electron capture detector (ECD) is typically used.[3][11][13] For enhanced selectivity and sensitivity, a mass spectrometer (MS) can be used as the detector.[12][13]
- **Chromatographic Conditions:**
 - **Column:** A fused silica capillary column, such as one with a QF-1 stationary phase (10m x 0.53mm x 1.0µm film), can be used for the separation of pyrethroid stereoisomers.[3]
 - **Temperatures:** Injector and detector temperatures are typically set around 280°C, with the column temperature programmed depending on the specific pyrethroids being analyzed (e.g., 180°C - 260°C).[3]
 - **Carrier Gas:** Hydrogen is often used as the carrier gas.[3]

5.2. High-Performance Liquid Chromatography (HPLC)

HPLC is another powerful technique for the determination of pyrethroids.

- **Sample Preparation:** Residues from fruit and vegetable samples can be extracted with methanol and then partitioned with toluene.[3] A clean-up step using a Florisil-charcoal column is often performed.[3] For pharmaceutical formulations, the sample can be dissolved in methanol and sonicated.[14]
- **Instrumentation:** An HPLC system with a UV detector is commonly used.[3][14]
- **Chromatographic Conditions:**
 - **Column:** A reverse-phase C18 column, such as a μ Bondapak C18, is frequently employed.[3]
 - **Mobile Phase:** A mixture of acetonitrile and deionized water is a common mobile phase.[3] For permethrin, a related pyrethroid, a mobile phase of methanol-water (78:22, v/v) has been used.[14]
 - **Detection:** UV detection is typically performed at a wavelength where the analyte absorbs, for example, 272 nm for permethrin.[14]

This guide provides a foundational understanding of **Methothrin**'s properties and the methodologies for its synthesis and analysis. For further in-depth research, consulting the cited literature is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Methothrin | 34388-29-9 [smolecule.com]
- 2. cymitquimica.com [cymitquimica.com]

- 3. bocsci.com [bocsci.com]
- 4. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 5. (4-(Methoxymethyl)phenyl)methyl 2,2-dimethyl-3-(2-methyl-1-propen-1-yl)cyclopropanecarboxylate | C19H26O3 | CID 36819 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. echemi.com [echemi.com]
- 7. 34388-29-9(Methothrin) | Kuujia.com [de.kuujia.com]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. What is the mechanism of Permethrin? [synapse.patsnap.com]
- 11. Solid phase extraction method for rapid isolation and clean-up of some synthetic pyrethroid insecticides from human urine and plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Method of analysis and quality-assurance practices by the U. S. Geological Survey Organic Geochemistry Research Group—Determination of four selected mosquito insecticides and a synergist in water using liquid-liquid extraction and gas chromatography/mass | U.S. Geological Survey [usgs.gov]
- 13. atsdr.cdc.gov [atsdr.cdc.gov]
- 14. dspace.ceu.es [dspace.ceu.es]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Methothrin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1142013#physical-and-chemical-properties-of-methothrin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com